

# Personal protective equipment for handling 2-(Methylsulfonyl)ethanol

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## Compound of Interest

Compound Name: 2-(Methylsulfonyl)ethanol

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## Essential Safety and Handling Guide for 2-(Methylsulfonyl)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Methylsulfonyl)ethanol** in a laboratory setting. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe handling and build confidence in laboratory safety practices.

## Hazard Identification and Personal Protective Equipment (PPE)

According to the 2012 OSHA Hazard Communication Standard, **2-(Methylsulfonyl)ethanol** is not classified as a hazardous chemical.<sup>[1]</sup> However, it is characterized by a strong, unpleasant odor ("stench").<sup>[1][2]</sup> Prudent laboratory practices necessitate the use of appropriate personal protective equipment to minimize exposure and ensure safety.

### Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1][3]	Protects against accidental splashes and contact with eyes.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][3]	Prevents direct contact with the chemical, minimizing potential irritation.
Respiratory Protection	Not required under normal use conditions with adequate ventilation.[1]	The substance has low volatility and is not classified as a respiratory hazard.

## Safe Handling and Storage Procedures

Proper handling and storage are crucial for maintaining the integrity of **2-(Methylsulfonyl)ethanol** and ensuring a safe laboratory environment.

### Handling:

- Work in a well-ventilated area to minimize the unpleasant odor.[1]
- Avoid direct contact with skin and eyes.[1]
- Do not breathe in mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[3]

### Storage:

- Keep the container tightly closed.[1]
- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep away from incompatible materials such as strong oxidizing agents.[1]

## Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these immediate procedures.

Accidental Release:

- Ensure adequate ventilation.[\[1\]](#)
- Wear appropriate personal protective equipment as outlined above.[\[1\]](#)
- For spills, sweep up or shovel the material into a suitable container for disposal.[\[1\]](#)

First Aid:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek medical attention. <a href="#">[2]</a>
Ingestion	Clean mouth with water. Seek medical attention. <a href="#">[1]</a> <a href="#">[2]</a>

## Disposal Plan

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and must adhere to local, regional, and national regulations for proper disposal.[\[1\]](#)

General Disposal Guidelines:

- Do not dispose of down the drain or into the environment.

- Dispose of contents and container in accordance with all applicable local, regional, national, and international regulations.
- Consult with your institution's environmental health and safety (EHS) office for specific guidance on chemical waste disposal.

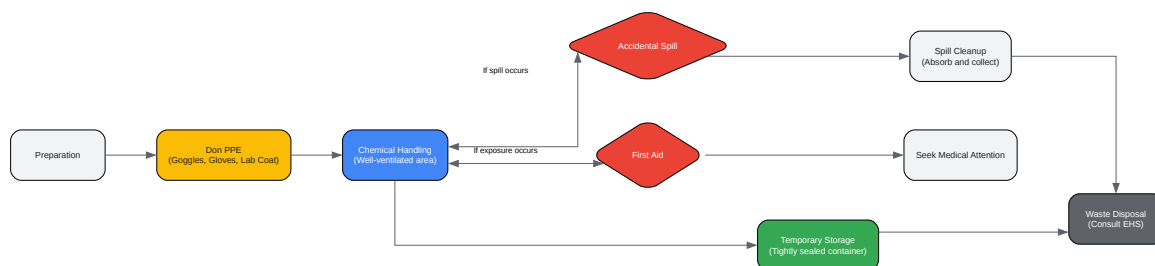
## Physical and Chemical Properties

The following table summarizes key quantitative data for **2-(Methylsulfonyl)ethanol**.

Property	Value
Melting Point/Range	31 - 33 °C / 87.8 - 91.4 °F[1]
Boiling Point/Range	148 - 149 °C / 298.4 - 300.2 °F[1]
Flash Point	> 110 °C / > 230 °F[1]
Physical State	Liquid[1]
Appearance	Yellow[1]
Odor	Stench[1]

## Workflow for Safe Handling of 2-(Methylsulfonyl)ethanol

The following diagram illustrates the standard workflow for safely handling **2-(Methylsulfonyl)ethanol** from initial preparation to final disposal.



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Caption: Workflow for handling **2-(Methylsulfonyl)ethanol**.

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